

Potassium Periodate: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *potassium;periodate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the safety data and handling precautions for potassium periodate (KIO_4). The information is intended to equip laboratory personnel with the knowledge necessary to handle this chemical safely and effectively. This document summarizes key quantitative data, outlines emergency procedures, and provides visual aids to reinforce safety protocols.

Chemical and Physical Properties

Potassium periodate is a white, odorless, crystalline powder.^[1] It is a powerful oxidizing agent with the chemical formula KIO_4 and a molecular weight of 230.00 g/mol.^[1] Understanding its physical and chemical properties is fundamental to its safe handling.

Property	Value	Reference
Molecular Formula	KIO ₄	[1]
Molecular Weight	230.00 g/mol	[1]
Appearance	White crystalline powder	[1]
Odor	Odorless	[1]
Melting Point	582 °C (1,080 °F) - decomposes	[1][2]
Density	3.618 g/cm ³	[1]
Solubility in Water	0.42 g/100 mL at 20 °C	[1]
pH	5.5 (5 g/L aqueous solution)	[3]

Toxicological Data

Potassium periodate is classified as a hazardous substance, causing skin, eye, and respiratory irritation.[4][5] While comprehensive toxicological data is not fully available for all endpoints, the known effects are summarized below.

Endpoint	Value	Species	Reference
Acute Oral Toxicity (LD50)	No data available	---	[6]
Acute Dermal Toxicity (LD50)	No data available	---	[6]
Acute Inhalation Toxicity (LC50)	No data available	---	[6]
Aquatic Toxicity (LC50)	> 0.17 mg/L (96 hours)	Oncorhynchus mykiss (rainbow trout)	

Note: The toxicological properties of potassium periodate have not been thoroughly investigated.[2] It is known to cause irritation to the skin, eyes, and respiratory tract.[4][5]

Ingestion may lead to gastrointestinal irritation.[5]

GHS Hazard Classification and Pictograms

The Globally Harmonized System of Classification and Labelling of Chemicals (GHS) provides a standardized approach to hazard communication. Potassium periodate is classified in the following hazard categories:

GHS Pictograms	Hazard Statements	
	H335	May cause respiratory irritation
	H319	Causes serious eye irritation
	H315	Causes skin irritation
	H272	May intensify fire; oxidizer
Irritant		
Oxidizer		

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Caption: GHS hazard pictograms and statements for potassium periodate.

Handling and Storage Precautions

Proper handling and storage are critical to prevent accidents and exposure.

Handling:

- Avoid contact with skin, eyes, and clothing.[5]

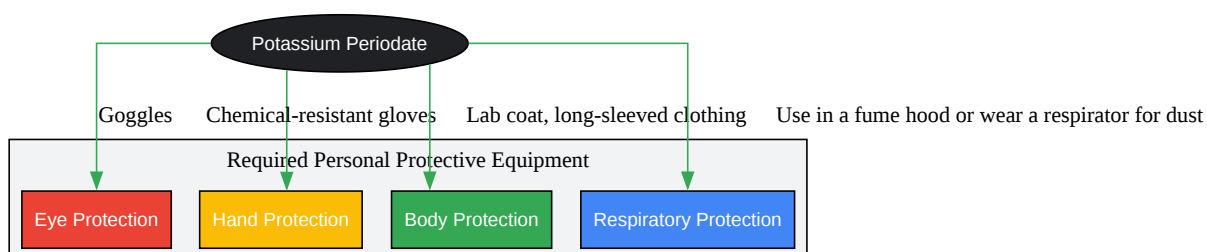
- Do not breathe dust.
- Use only in a well-ventilated area or under a chemical fume hood.[4][7]
- Keep away from heat, sparks, open flames, and other ignition sources.
- Keep away from clothing and other combustible materials.[7]
- Wash hands thoroughly after handling.[4]

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[5]
- Store away from combustible materials and reducing agents.[5]
- Avoid storage on wood floors.[5]

Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn when handling potassium periodate to minimize exposure.



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